

# Solid-Phase Extraction of Perfluoroethercarboxylic Acids: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Perfluoro-3,6-dioxaheptanoic acid*

CAS No.: 151772-58-6

Cat. No.: B118423

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## Introduction

Perfluoroethercarboxylic acids (PFECAs) are a class of emerging per- and polyfluoroalkyl substances (PFAS) that are increasingly being detected in the environment.<sup>[1]</sup> These compounds, often used as replacements for legacy PFAS like PFOA, possess unique chemical structures containing an ether linkage within the perfluorinated alkyl chain.<sup>[1]</sup> Their persistence, potential for bioaccumulation, and suspected adverse health effects necessitate robust and reliable analytical methods for their detection and quantification in various matrices.<sup>[2][3]</sup>

Solid-phase extraction (SPE) is a widely adopted technique for the selective extraction and concentration of PFAS, including PFECAs, from complex sample matrices prior to instrumental analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[4]</sup> This application note provides a detailed protocol for the extraction of PFECAs from aqueous samples using weak anion exchange (WAX) SPE cartridges, which are highly effective for retaining these

acidic compounds.[4] The methodologies are based on established analytical procedures, such as those outlined in US EPA Method 1633, to ensure reliable and reproducible results.[5]

## **Data Presentation: Quantitative Performance of PFECA Solid-Phase Extraction**

The following table summarizes quantitative data for the recovery of select PFECAs using weak anion exchange solid-phase extraction protocols. The data is compiled from various studies and demonstrates the efficiency of the method across different sample matrices.

Analyte	Common Name/ Acronym	Matrix	Spiking Level	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
4,8-dioxo-3H-perfluorooxonanoic acid	ADONA	Bottled Water, Tea, Juice	35-140 ng/L	80.4 - 118.8	≤ 0.6	0.1 - 0.8 ng/mL	0.2 - 1.6 ng/mL	[6][7][8]
9-chlorohexadecafluoro-3-oxanone-1-sulfonate*	F-53B	Bottled Water, Tea, Juice	35-140 ng/L	80.4 - 118.8	≤ 0.6	0.1 - 0.8 ng/mL	0.2 - 1.6 ng/mL	[6][7][8]
Perfluoroether carboxylic acids (generally)	PFECA	Surface, Drinking, and Wastewater	Not Specified	Average Error: 10%	10 - 28% (CV)	Not Specified	Not Specified	[9]
Hexafluoropropylene oxide dimer acid	GenX (HFPO-DA)	River Water and Sediment	Not Specified	Not Specified	Not Specified	Low to mid parts-per-trillion	Not Specified	[10]

Note: F-53B is a perfluoroether sulfonate, but is often analyzed alongside PFECAs and demonstrates similar extraction behavior on WAX cartridges.

## Experimental Protocols

This section provides a detailed methodology for the solid-phase extraction of PFECAs from aqueous samples. This protocol is a general guideline and may require optimization for specific sample matrices.

## Materials and Reagents

- Standards: Analytical standards of target PFECAs (e.g., ADONA, GenX) and corresponding isotopically labeled internal standards.
- Solvents: LC-MS grade methanol, reagent water (ASTM Type I).
- Reagents: Ammonium hydroxide (NH<sub>4</sub>OH), Formic acid (HCOOH), Ammonium acetate (CH<sub>3</sub>COONH<sub>4</sub>).
- SPE Cartridges: Weak Anion Exchange (WAX) cartridges. Combination cartridges with Graphitized Carbon Black (GCB) may also be used for enhanced cleanup.
- Labware: Polypropylene tubes, vials, and containers are mandatory to avoid analyte loss and contamination from PTFE and glass surfaces.[2]

## Reagent Preparation

- 0.1% Ammonium Hydroxide in Methanol (Elution Solvent): Add 1 mL of concentrated ammonium hydroxide to 999 mL of methanol. Prepare fresh.
- 0.3 M Formic Acid (Conditioning Solvent): Prepare by diluting concentrated formic acid in reagent water.
- Mobile Phases for LC-MS/MS: Typically consist of aqueous ammonium acetate and methanol or acetonitrile.[11]

## Solid-Phase Extraction (SPE) Protocol

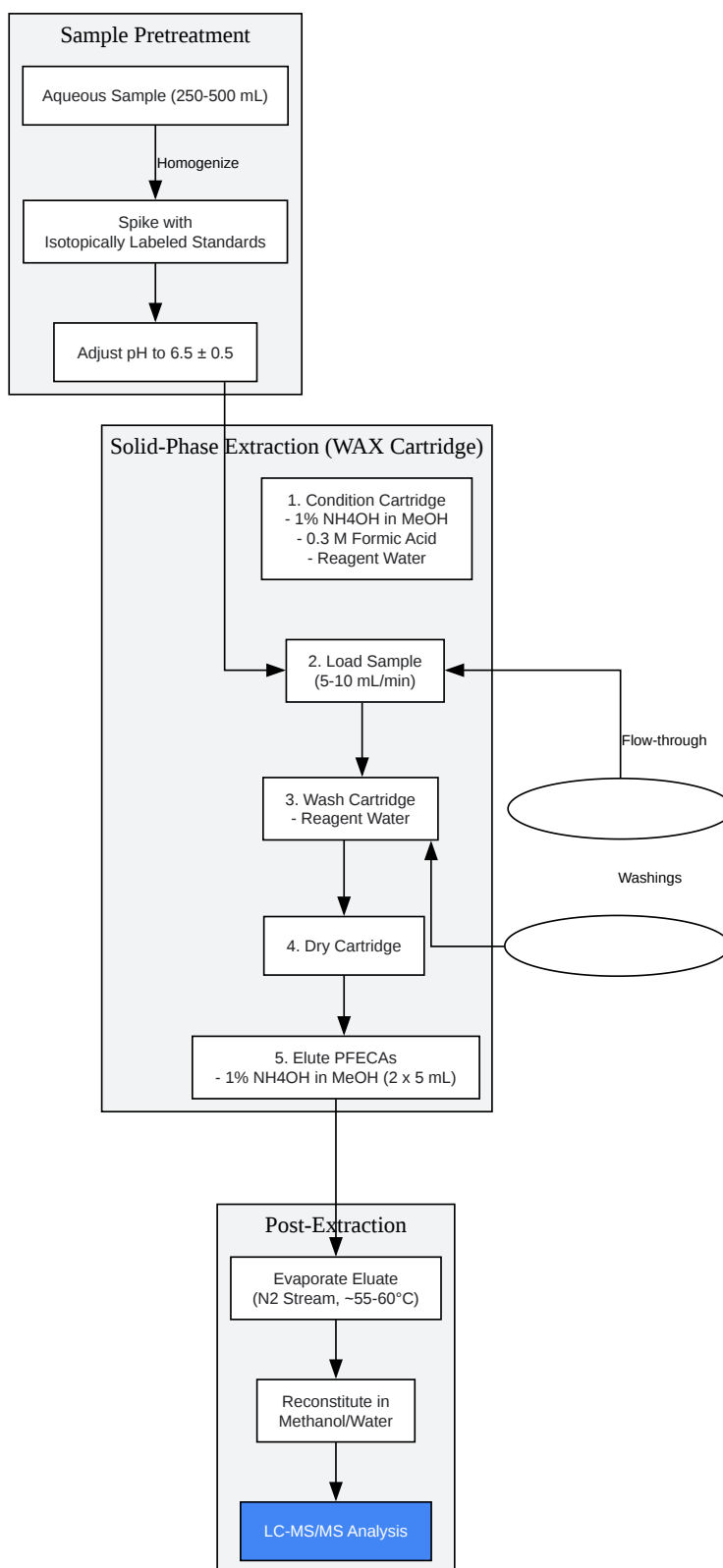
This protocol is based on the principles of US EPA Method 1633.

- Sample Pretreatment:
  - Homogenize the aqueous sample (typically 250-500 mL) by inverting the sample bottle several times.
  - Do not filter the sample unless it contains excessive particulates that could clog the SPE cartridge.
  - Adjust the sample pH to  $6.5 \pm 0.5$  if necessary, using formic acid or ammonium hydroxide.
  - Spike the sample with isotopically labeled internal standards.
- SPE Cartridge Conditioning:
  - Pass 15 mL of 1% methanolic ammonium hydroxide through the WAX cartridge.
  - Follow with 5 mL of 0.3 M formic acid.
  - Equilibrate the cartridge with 15 mL of reagent water. Do not allow the sorbent to go dry.
- Sample Loading:
  - Load the pretreated sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min. Ensure the sorbent bed remains submerged throughout the loading process.
- Washing:
  - Rinse the sample container with reagent water and pass it through the cartridge to ensure all analytes are transferred.
  - Wash the cartridge with reagent water to remove hydrophilic interferences.
- Drying:

- Briefly dry the cartridge by pulling a vacuum or applying positive pressure for a short period (e.g., 15 seconds) to remove excess water.
- Elution:
  - Rinse the inside of the sample bottle with 5 mL of 1% methanolic ammonium hydroxide and use this to elute the analytes from the cartridge.
  - Apply a low vacuum to allow the elution solvent to pass through the cartridge in a dropwise manner.
  - Repeat with a second 5 mL aliquot of the elution solvent.
- Concentration and Reconstitution:
  - Evaporate the eluate to near dryness under a gentle stream of nitrogen in a heated water bath (around 55-60 °C).[12]
  - Reconstitute the dried residue in a known volume (e.g., 1 mL) of a solvent compatible with the LC-MS/MS system, typically a mixture of methanol and water.[12]
  - Vortex the reconstituted sample to ensure the complete dissolution of the analytes.
  - Transfer an aliquot to a polypropylene autosampler vial for analysis.[12]

## Mandatory Visualizations

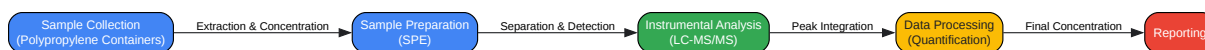
### SPE Workflow for Perfluoroethoxycarboxylic Acids (PFECAs)



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Caption: Workflow for PFECA extraction using WAX SPE.

## Logical Relationship of Analytical Steps



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Caption: Key stages in the quantitative analysis of PFECAs.

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